

Performance evaluation of Antioxidant 1010 against other hindered phenolic antioxidants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antioxidant 1010

Cat. No.: B1672178

[Get Quote](#)

Performance Showdown: Antioxidant 1010 Versus Other Hindered Phenolic Stalwarts

In the realm of polymer stabilization, hindered phenolic antioxidants are the unsung heroes, diligently working to fend off thermo-oxidative degradation and extend the service life of a vast array of plastic products. Among these, **Antioxidant 1010** stands as a benchmark due to its high performance and versatility. This guide provides an objective comparison of **Antioxidant 1010**'s performance against other common hindered phenolic antioxidants, supported by experimental data to aid researchers, scientists, and drug development professionals in making informed decisions for their applications.

Hindered phenolic antioxidants are primary antioxidants that function as radical scavengers, interrupting the auto-oxidation cycle of polymers.^[1] Their efficacy is influenced by factors such as molecular weight, steric hindrance around the phenolic hydroxyl group, and compatibility with the polymer matrix.^[2] **Antioxidant 1010**, with its high molecular weight and tetra-functional structure, is known for its low volatility, excellent extraction resistance, and long-term thermal stability.^{[2][3]}

Quantitative Performance Comparison

The following tables summarize key performance metrics for **Antioxidant 1010** and its counterparts in various polymer systems. The data is compiled from multiple studies to provide a comprehensive overview.

Thermal Stability and Oxidative Resistance

Oxidative Induction Time (OIT) is a critical measure of an antioxidant's ability to resist thermal degradation at elevated temperatures. A longer OIT indicates superior performance.

Table 1: Oxidative Induction Time (OIT) of Various Hindered Phenolic Antioxidants in Polyolefins

Antioxidant	Polymer	Concentration (wt%)	Test Temperature (°C)	OIT (minutes)	Reference
Antioxidant 1010	HDPE	0.1	200	89.73	[4]
Irganox 1330	HDPE	0.1	200	97.25	
Irganox 1024	HDPE	0.1	200	Not specified, but lower than 1010	
Irganox 3114	HDPE	0.1	200	Not specified, but lower than 1010	
Antioxidant 1010	HDPE	0.05	200	19.42	
Antioxidant 1010	HDPE	0.1	200	34.01	
BHT	HXLPE	0.1	Not specified	Lowest oxidation index	

Note: Direct comparison of OIT values should be made with caution as test conditions can vary between studies.

Thermogravimetric Analysis (TGA) is another method to assess thermal stability by measuring weight loss as a function of temperature. A higher decomposition temperature indicates better

thermal stability.

Table 2: Thermal Decomposition Temperatures of Hindered Phenolic Antioxidants

Antioxidant	Onset Decomposition Temp (°C)	Peak Decomposition Temp (°C)	Reference
Antioxidant 1010	~300	~375	
Irganox 1330	~325	~400	
Irganox 1024	~275	~325	
Irganox 3114	~300	~350	

Color Stability

The Yellowness Index (YI) is a measure of the tendency of a polymer to discolor upon processing and aging. A lower YI value is desirable.

Table 3: Yellowness Index (YI) of Polypropylene Stabilized with Different Antioxidants after Irradiation

Antioxidant	Concentration (wt%)	Yellowness Index (YI)	Reference
Antioxidant 1010	0.1	Lower than unstabilized PP	
Irganox 1076	0.1	Lower than Antioxidant 1010	
Irganox 168 (Phosphite)	0.1	Higher than unstabilized PP	

Mechanical Property Retention

The retention of mechanical properties, such as tensile strength and impact strength, after accelerated aging is a crucial indicator of an antioxidant's long-term effectiveness.

Table 4: Mechanical Property Retention of PC/ABS Blends with **Antioxidant 1010** after 500h Aging at 100°C

Property	Without Antioxidant 1010	With 1 wt% Antioxidant 1010	Reference
Elongation at Break	~68% decrease	~76% decrease (8% higher retention)	
Impact Strength	~37% decrease	~42% decrease (5% higher retention)	

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Oxidative Induction Time (OIT) Measurement

Standard: ASTM D3895

Methodology:

- A small sample (typically 5-10 mg) of the polymer containing the antioxidant is placed in an aluminum pan within a Differential Scanning Calorimeter (DSC).
- The sample is heated to a specified isothermal temperature (e.g., 200°C for polyethylene) under a nitrogen atmosphere at a controlled rate.
- Once the temperature stabilizes, the atmosphere is switched to pure oxygen at the same flow rate.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the Oxidative Induction Time.

Yellowness Index (YI) Measurement

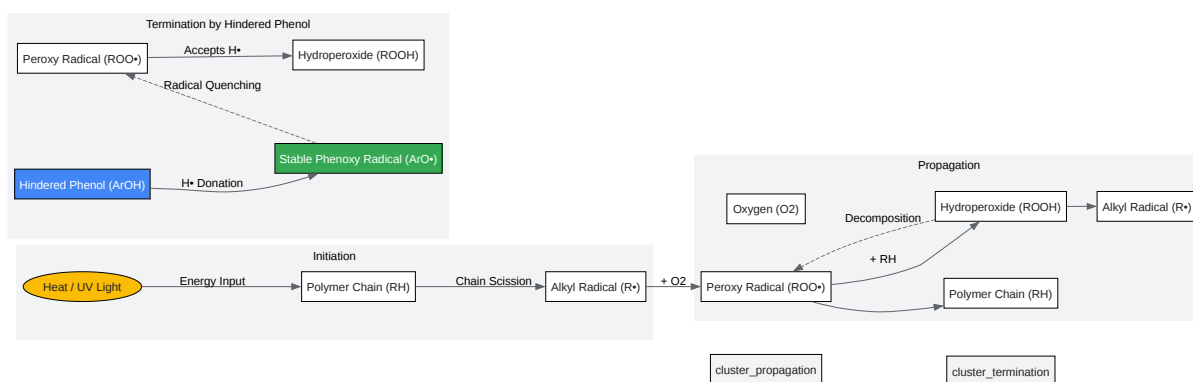
Standard: ASTM E313

Methodology:

- A spectrophotometer or colorimeter is used to measure the tristimulus values (X, Y, Z) of the polymer sample.
- The instrument is calibrated using a standard white tile.
- The polymer plaque is placed in the instrument's measurement port, ensuring it completely covers the aperture.
- The Yellowness Index is calculated from the measured tristimulus values using the formula specified in ASTM E313. A lower YI value indicates less yellowing.

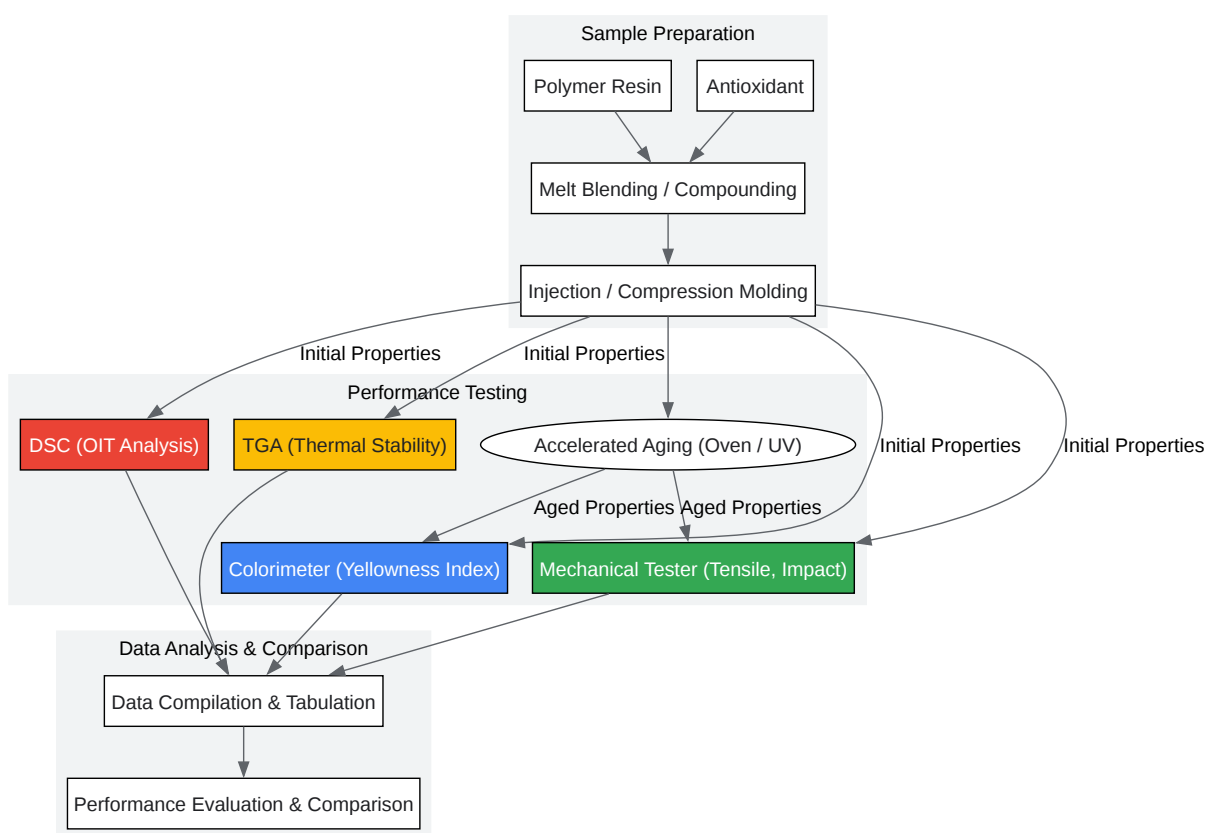
Visualizing Mechanisms and Workflows

To better understand the underlying processes, the following diagrams illustrate the antioxidant mechanism and experimental workflows.



[Click to download full resolution via product page](#)

Caption: Radical scavenging mechanism of a hindered phenolic antioxidant.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating antioxidant performance.

Concluding Remarks

Antioxidant 1010 demonstrates robust performance across a range of critical parameters, particularly in providing long-term thermal stability. Its high molecular weight contributes to low volatility and migration, making it a reliable choice for durable applications. However, the selection of an optimal antioxidant is highly dependent on the specific polymer, processing conditions, and end-use environment. For instance, in applications requiring superior resistance to discoloration under irradiation, other options like Irganox 1076 might offer an advantage. Furthermore, synergistic combinations of primary antioxidants like **Antioxidant 1010** with secondary antioxidants (e.g., phosphites) often yield the most effective stabilization systems. This guide serves as a foundational resource for comparing hindered phenolic antioxidants, and further application-specific testing is always recommended to determine the most suitable stabilization package.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bdmaee.net [bdmaee.net]
- 2. newtopchem.com [newtopchem.com]
- 3. longchangchemical.com [longchangchemical.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Performance evaluation of Antioxidant 1010 against other hindered phenolic antioxidants]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672178#performance-evaluation-of-antioxidant-1010-against-other-hindered-phenolic-antioxidants\]](https://www.benchchem.com/product/b1672178#performance-evaluation-of-antioxidant-1010-against-other-hindered-phenolic-antioxidants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com